

# Essential Safety and Logistical Information for Handling 2-methyl-N-phenylaniline

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## Compound of Interest

Compound Name: 2-methyl-N-phenylaniline

Cat. No.: B073849

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **2-methyl-N-phenylaniline** (CAS RN: 1205-39-6), also known as 2-methyldiphenylamine or phenyl-o-tolylamine. Adherence to these guidelines is critical to minimize risks and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Safety glasses with side-shields, chemical goggles, or a face shield.	Must be government-standard approved (e.g., NIOSH in the US or EN 166 in the EU). A face shield should be worn over goggles when there is a splash hazard.[1][2]
Hand Protection	Chemical-resistant gloves.	Neoprene or butyl rubber gloves are recommended. Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[1][2]
Body Protection	A complete suit protecting against chemicals or a fully-buttoned lab coat.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[1]	If ventilation is insufficient, a government-approved respirator may be necessary. [3]

## Operational Plan: Handling and Storage

### Handling:

- Always work in a well-ventilated area, such as a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[2][4][5]
- Do not breathe vapors or mists.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][5]

- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][8]
- Keep containers tightly closed.[2][5]
- Store locked up.[9]
- Store under an inert gas as the substance is air sensitive.

## Emergency Procedures

Spills:

- Evacuate the area and ensure adequate ventilation.[1]
- Remove all sources of ignition.[2]
- Wear appropriate PPE, including respiratory protection.[2]
- Contain the spill with an inert absorbent material (e.g., sand, earth, vermiculite).[4][9]
- Collect the absorbed material into a labeled container for disposal.[1]

First Aid:

- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[9] Seek medical attention if irritation occurs.[4]
- In case of eye contact: Rinse cautiously with water for several minutes.[4][9] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1][4]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][9]

- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2][9]

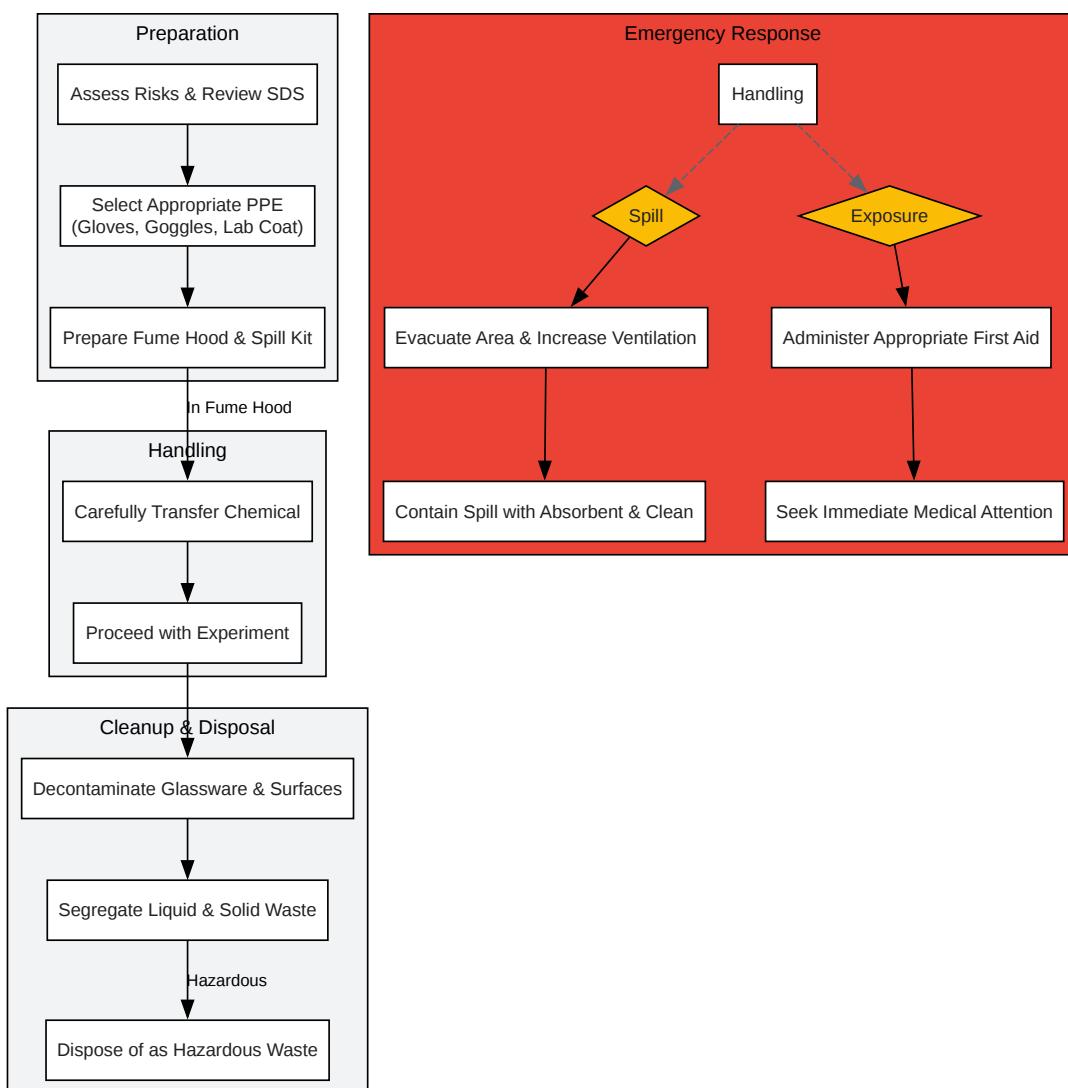
## Disposal Plan

**2-methyl-N-phenylaniline** and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect waste in a clearly labeled, compatible container.[10]
- Disposal Method: Disposal must be made according to official national and local regulations. [4][9] Contact a licensed professional waste disposal service to dispose of this material.[10]
- Environmental Precautions: Do not allow the product to enter drains or waterways as it is very toxic to aquatic life with long-lasting effects.[9]

## Workflow for Handling 2-methyl-N-phenylaniline

## Workflow for Handling 2-methyl-N-phenylaniline

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Caption: Workflow for the safe handling and emergency response for **2-methyl-N-phenylaniline**.

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